

Dicloxacillin sodium salt monohydrate structure and formula

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Compound of Interest

Compound Name: *Dicloxacillin sodium salt monohydrate*

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A Technical Guide to Dicloxacillin Sodium Salt Monohydrate

This document provides a comprehensive technical overview of **Dicloxacillin sodium salt monohydrate**, intended for researchers, scientists, and professionals in drug development. It covers the compound's fundamental chemical properties, mechanism of action, and relevant experimental data.

Chemical Identity and Structure

Dicloxacillin sodium salt monohydrate is a semi-synthetic, narrow-spectrum β -lactam antibiotic belonging to the penicillin class.[1][2] It is particularly effective against infections caused by beta-lactamase-producing Gram-positive bacteria, such as *Staphylococcus aureus*, which are resistant to many other penicillins.[3][4] The presence of the isoxazolyl group with dichlorophenyl substitution on its side chain provides steric hindrance, making it resistant to degradation by β -lactamase enzymes.[4]

The compound is the hydrated sodium salt of Dicloxacillin.[5] Its chemical details are summarized below.

Dicloxacillin Sodium Salt Monohydrate Structure



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Figure 1: Chemical Structure of **Dicloxacillin Sodium Salt Monohydrate**.

Physicochemical Properties

Dicloxacillin sodium salt monohydrate presents as a white to off-white crystalline powder.^[1]
^[6] It is freely soluble in water and methanol.^[6]^[7] Key physicochemical data are compiled in the table below.

Property	Value
Molecular Formula	C ₁₉ H ₁₆ Cl ₂ N ₃ NaO ₅ S•H ₂ O[8][9][10]
Molecular Weight	510.32 g/mol [1][8][10]
CAS Number	13412-64-1[1][8]
Appearance	White to off-white crystalline powder[1][9][10]
Melting Point	222-225 °C (with decomposition)[6][11]
Solubility	Water: Soluble (50-100 mg/mL)[1][6] [10]Methanol: Soluble[6]DMSO: 33 mg/mL[12]PBS (pH 7.2): 10 mg/mL[12]
Optical Rotation	[α] _D ²⁰ = +127.2° to +143° (in water)[6][7]
IUPAC Name	sodium;(2S,5R,6R)-6-[[3-(2,6-dichlorophenyl)-5-methyl-1,2-oxazole-4-carbonyl]amino]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylate;hydrate[5][13]
SMILES	CC1=C(C(=NO1)C2=C(C=CC=C2Cl)Cl)C(=O)N[C@H]3[C@@H]4N(C3=O)--INVALID-LINK--C(=O)O.O.[Na][13]

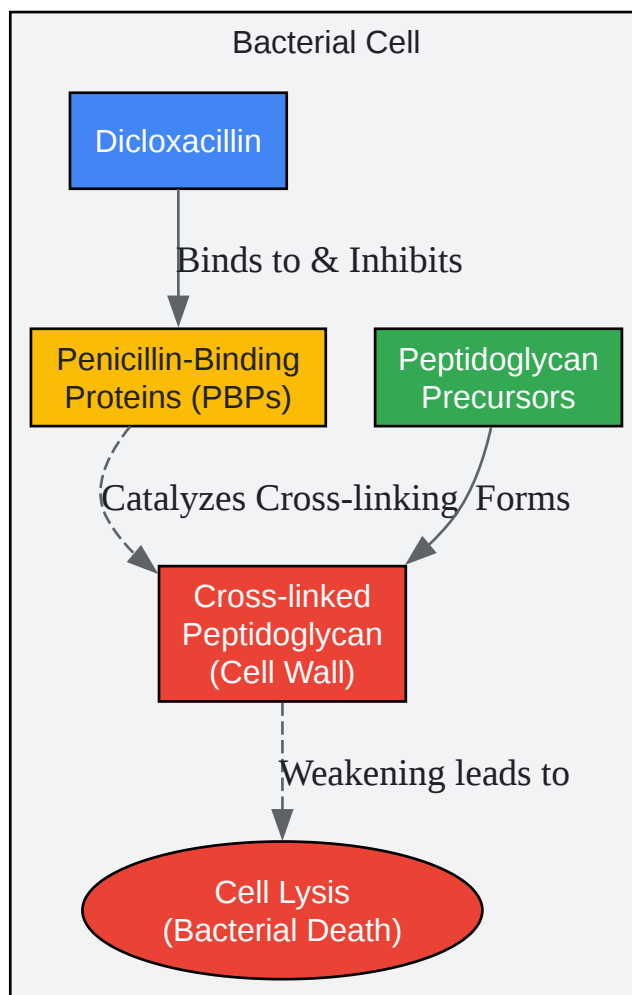
Mechanism of Action

Like other β-lactam antibiotics, dicloxacillin exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[3][14] The key steps in its mechanism are:

- **Binding to Penicillin-Binding Proteins (PBPs):** Dicloxacillin binds to PBPs, which are enzymes located on the inner membrane of the bacterial cell wall.[1][15]
- **Inhibition of Transpeptidation:** This binding inactivates the PBPs, preventing the final step of peptidoglycan synthesis: the cross-linking of linear peptidoglycan polymer chains.[1][14]
- **Cell Lysis:** The inhibition of cell wall synthesis leads to a compromised cell wall, which cannot withstand the internal osmotic pressure, resulting in cell lysis and bacterial death.[1]

[14]

Its resistance to penicillinase (a type of β -lactamase) allows it to remain active against bacteria that produce this enzyme.[4]



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Figure 2: Mechanism of Action of Dicloxacillin.

Pharmacokinetic and Microbiological Data

The following tables summarize key quantitative data regarding the pharmacokinetics and in vitro activity of dicloxacillin.

Table 1: Pharmacokinetic Properties

Parameter	Value
Oral Absorption	~50-60% [14]
Plasma Protein Binding	95-98% [14]
Half-life	~0.7 hours [14]
Elimination	Primarily renal excretion [14]

| Volume of Distribution| 0.12 to 0.19 L/kg[\[14\]](#) |

Table 2: In Vitro Microbiological Data

Organism	Strain	MIC (µg/mL)	EC ₅₀ (mg/L)
Staphylococcus aureus	ATCC 25923	0.125 [2]	0.06 [2]
Staphylococcus aureus	E19977	0.5 [2]	0.50 [2]
Diplococcus pneumoniae	-	0.02 - 6.3 [1]	-

| Haemophilus influenzae | - | 6.3 - 25[\[1\]](#) | - |

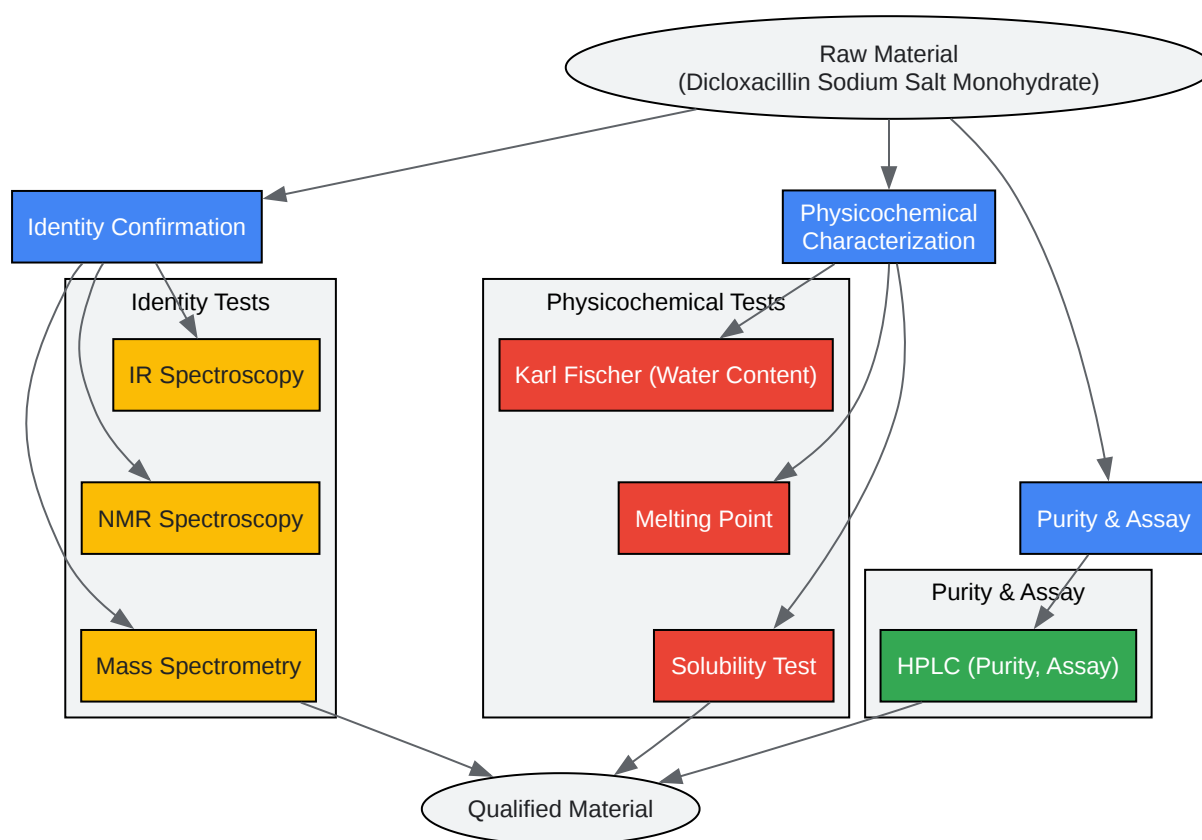
Analytical Methodologies & Experimental Protocols

The characterization and quality control of **Dicloxacillin sodium salt monohydrate** involve several standard analytical techniques. While specific, detailed protocols are typically found within pharmacopeial monographs or specific research publications, a general experimental workflow is outlined below.

Common Analytical Techniques:

- Infrared (IR) Spectrophotometry: Used for identity confirmation by comparing the substance's IR absorption spectrum with that of a reference standard.[\[7\]](#)

- High-Performance Liquid Chromatography (HPLC): A standard method for assessing purity and quantifying the active ingredient and any related substances or degradation products.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the molecular structure, confirming identity and purity.[16]
- Mass Spectrometry (MS): Used to confirm the molecular weight and fragmentation pattern of the molecule.[16]
- Karl Fischer Titration: The standard method for determining water content, which is critical for a monohydrate salt.[7]



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Figure 3: General Experimental Workflow for Characterization.

Protocol Example: Identity Test via IR Spectroscopy (General Method)

- Sample Preparation: Prepare the **Dicloxacillin sodium salt monohydrate** sample, typically as a potassium bromide (KBr) disc or using an Attenuated Total Reflectance (ATR) accessory.
- Reference Standard: Prepare a reference standard of Dicloxacillin sodium in the same manner.
- Data Acquisition: Record the infrared spectrum of both the sample and the reference standard over the appropriate wavenumber range (e.g., 4000 to 400 cm^{-1}).
- Comparison: Compare the spectrum of the sample to that of the reference standard. The positions and relative intensities of the principal absorption bands in the sample spectrum should be concordant with those in the reference spectrum for a positive identification.[7]

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